

LC-MS/MS method for CJC-1295 detection in plasma

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Compound of Interest

Compound Name: CJC-1295

Cat. No.: B1424770

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An LC-MS/MS method for the detection of **CJC-1295** in plasma is a critical tool for pharmacokinetic studies, drug development, and anti-doping applications. Due to its unique formulation, which involves covalent binding to plasma albumin, **CJC-1295** has a significantly extended half-life, posing a challenge for direct detection.^{[1][2]} The most robust analytical approach is a bottom-up proteomics strategy, which involves the immunoaffinity capture of the **CJC-1295**-albumin conjugate, followed by enzymatic digestion and quantification of a specific signature peptide using tandem mass spectrometry.

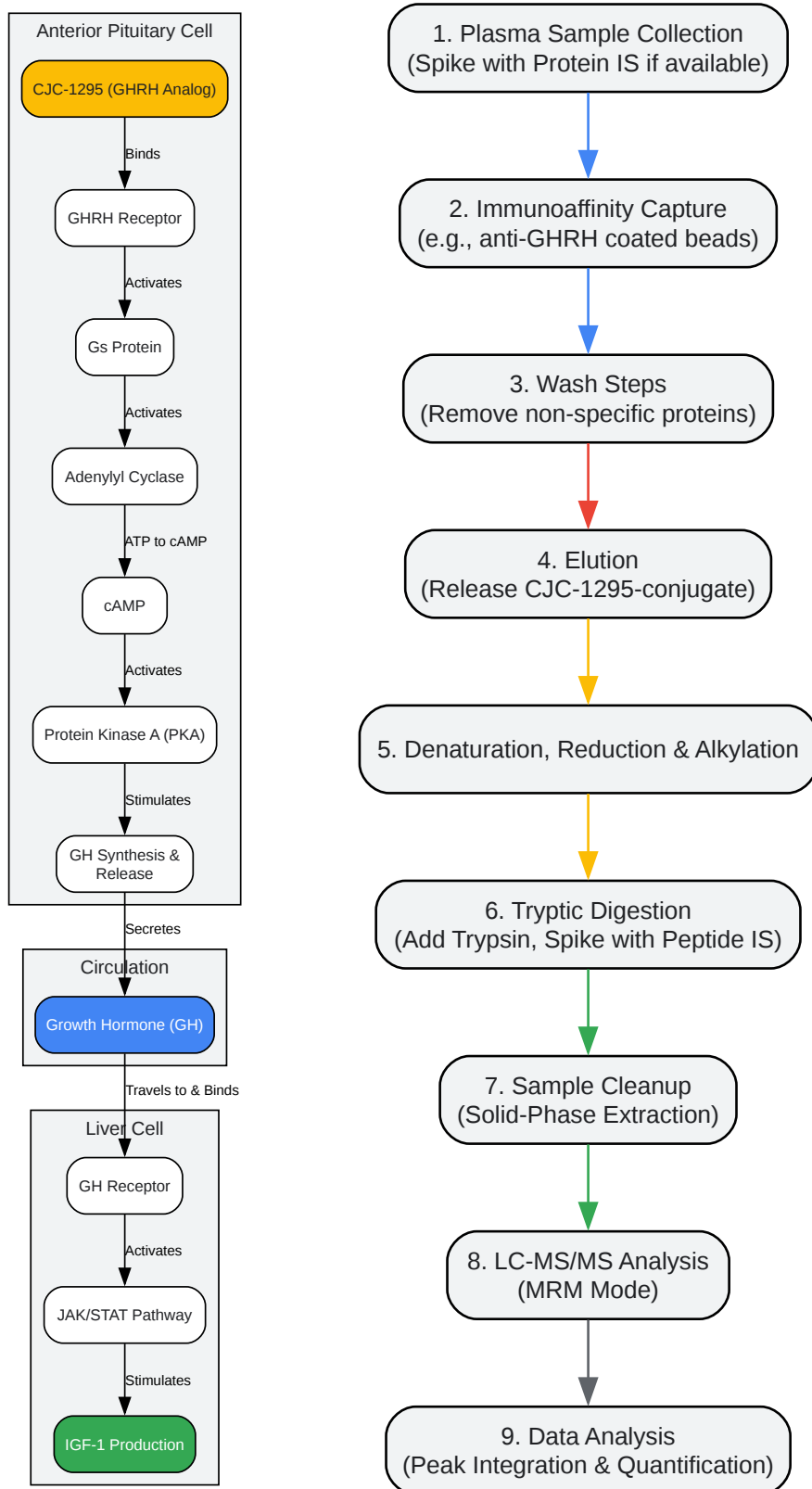
This application note provides a detailed protocol for this method, intended for researchers, scientists, and drug development professionals.

Principle of the Method

The core of this method is the conversion of a large, complex protein-peptide conjugate into a smaller, unique surrogate peptide that is amenable to LC-MS/MS analysis. The workflow begins with the selective enrichment of **CJC-1295** and its albumin conjugate from the plasma matrix using an antibody targeting growth hormone-releasing hormones (GHRHs). Following isolation, the captured analyte is subjected to proteolytic digestion with trypsin. This enzymatic cleavage releases a specific signature peptide unique to the **CJC-1295** molecule. This signature peptide is then separated from other matrix components by reverse-phase liquid chromatography and detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Quantification is achieved by comparing the analyte's response to that of a stable isotope-labeled internal standard.

Signaling Pathway of CJC-1295

As an analog of Growth Hormone-Releasing Hormone (GHRH), **CJC-1295** initiates its biological effects by binding to the GHRH receptor on somatotrophic cells in the anterior pituitary gland. This interaction triggers a downstream signaling cascade that results in the synthesis and release of growth hormone (GH), which in turn stimulates the production of Insulin-like Growth Factor 1 (IGF-1) in peripheral tissues like the liver.



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References

- 1. A method for confirming CJC-1295 abuse in equine plasma samples by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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